L-Cysteine-1-13C chemical structure and physical properties

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest	
Compound Name:	*L-Cysteine-1-13C*
Cat. No.:	*B566155* Get Quote

An In-depth Technical Guide to L-Cysteine-1-13C

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical structure, physical properties, and applications of **L-Cysteine-1-13C**, a stable isotope-labeled version of the semi-essential amino acid L-cysteine. This isotopologue is a valuable tool in metabolic research, drug development, and various analytical applications due to the specific incorporation of a carbon-13 isotope at the carboxyl position.

Chemical Structure and Identification

L-Cysteine-1-13C is structurally identical to L-cysteine, with the exception of a ^{13}C atom at the C1 position (the carboxyl carbon). This specific labeling provides a distinct mass shift, making it detectable and distinguishable from its natural counterpart in mass spectrometry and NMR spectroscopy.

Identifier	Value
IUPAC Name	(2R)-2-amino-3-sulfanylpropanoic-1-^{13}C acid
Molecular Formula	$H^{13}SCH_2CH(NH_2)^{13}CO_2H$
SMILES	N--INVALID-LINK----INVALID-LINK--=O[1]
InChI	1S/C3H7NO2S/c4-2(1-7)3(5)6/h2,7H,1,4H2,(H,5,6)/t2-/m0/s1/i3+1[1]
InChIKey	XUJNEKJLAYXESH-NSQKCYGPSA-N[1]
CAS Number (Labeled)	224054-24-4[1][2]
CAS Number (Unlabeled)	52-90-4
EC Number	200-158-2

Physicochemical Properties

The physical properties of **L-Cysteine-1-13C** are largely comparable to those of unlabeled L-cysteine. The primary difference lies in its molecular weight due to the presence of the heavier carbon isotope.

Property	Value
Molecular Weight	122.15 g/mol
Appearance	White or colorless solid/crystals
Melting Point	~220-240 °C (decomposes)
Isotopic Purity	≥99 atom % [13]C
Chemical Purity	≥98%
Solubility	Soluble in water. A stock solution of 5 mg/mL in H_2O can be prepared with ultrasonic warming to 60°C.
Storage Conditions	Store refrigerated at 2°C to 8°C. Protect from light.

Applications in Research and Drug Development

L-Cysteine-1-13C is a powerful tool used as a tracer and an internal standard in a variety of research applications.

- Metabolic Flux Analysis (MFA): As a stable isotope-labeled compound, it is used to trace the metabolic fate of cysteine in cellular systems. By introducing **L-Cysteine-1-13C** into a biological system, researchers can track its incorporation into downstream metabolites using techniques like mass spectrometry and NMR.

- Quantitative Analysis: It serves as an internal standard for the precise quantification of unlabeled L-cysteine in complex biological samples by NMR, GC-MS, or LC-MS.

- Biomolecular NMR: The ^{13}C label provides a specific signal that can be used in NMR spectroscopy to study protein structure, dynamics, and binding.

- Drug Development: Stable isotopes are incorporated into drug molecules to act as tracers for quantitation during various stages of the drug development process.

L-cysteine itself is a precursor to several biologically crucial molecules, and the labeled form can be used to study the synthesis pathways of these compounds.
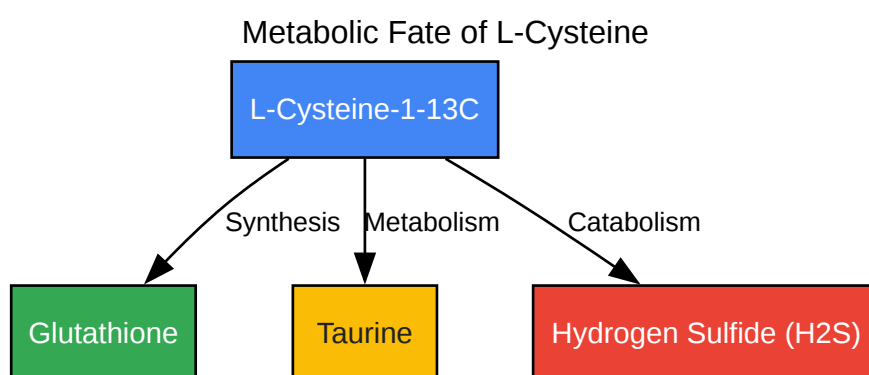
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Caption: Key metabolic pathways originating from L-cysteine.
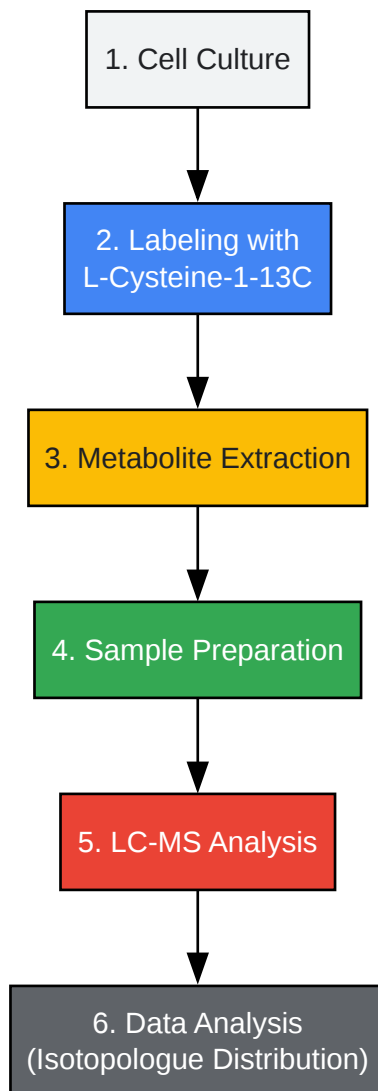
Experimental Methodologies

While specific, detailed protocols are proprietary to individual laboratories and manufacturers, the general methodologies for using **L-Cysteine-1-13C** in metabolic tracing studies follow a consistent workflow.

General Protocol for LC-MS Based Metabolic Labeling

This protocol outlines a typical experiment for tracing the incorporation of **L-Cysteine-1-13C** into downstream metabolites in a cell culture system.

- Cell Culture: Culture cells of interest to the desired confluency under standard conditions.

- Isotope Labeling: Replace the standard culture medium with a medium containing a known concentration of **L-Cysteine-1-13C**. The duration of incubation depends on the metabolic pathway and turnover rate being studied.

- Metabolite Extraction: After incubation, harvest the cells and quench metabolic activity rapidly (e.g., using cold methanol). Extract metabolites using an appropriate solvent system (e.g., a mixture of methanol, acetonitrile, and water).

- Sample Preparation: Centrifuge the extract to remove cell debris. The supernatant containing the metabolites is then dried and reconstituted in a suitable solvent for LC-MS analysis.

- LC-MS Analysis: Analyze the sample using Liquid Chromatography-Mass Spectrometry (LC-MS). The liquid chromatography separates the various metabolites, and the mass spectrometer detects and quantifies the mass-to-charge ratio (m/z) of each compound. The M+1 mass shift of metabolites incorporating the ^{13}C label from **L-Cysteine-1-13C** is used for tracing.

- Data Analysis: Process the raw LC-MS data to identify and quantify the labeled and unlabeled metabolites. This provides insights into the flux through specific metabolic pathways.

Workflow for LC-MS Metabolic Tracing

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┌─────────────────────┐
│  1. Cell Culture    │
└─────────────────────┘
          │
          ▼
┌─────────────────────┐
│  2. Labeling with   │
│  L-Cysteine-1-13C   │
└─────────────────────┘
          │
          ▼
┌─────────────────────┐
│ 3. Metabolite       │
│    Extraction       │
└─────────────────────┘
          │
          ▼
┌─────────────────────┐
│ 4. Sample           │
│    Preparation      │
└─────────────────────┘
          │
          ▼
┌─────────────────────┐
│ 5. LC-MS Analysis   │
└─────────────────────┘
          │
          ▼
┌───────────────────────────┐
│ 6. Data Analysis          │
│ (Isotopologue Distribution)│
└───────────────────────────┘
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Caption: Generalized workflow for a stable isotope tracing experiment.

NMR Spectroscopy

For NMR-based studies, **L-Cysteine-1-13C** is incorporated into proteins or other biomolecules. The sample is then prepared in a suitable buffer (e.g., D_2O for some applications) and analyzed using a high-field NMR spectrometer. The chemical shift of the ^{13}C nucleus provides

information about its local chemical environment, which is useful for structural and dynamic studies. While specific ^{13}C NMR data for L-Cysteine-1-^{13}C is not readily available in public databases, spectra for unlabeled L-cysteine and its hydrochloride salt are available for reference.

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References

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- To cite this document: BenchChem. [L-Cysteine-1-13C chemical structure and physical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b566155#l-cysteine-1-13c-chemical-structure-and-physical-properties]

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